

addressing inconsistencies in 1,1,1-Trinitropropane experimental data

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Compound of Interest

Compound Name: 1,1,1-Trinitropropane

Cat. No.: B15490958

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Technical Support Center: 1,1,1-Trinitropropane Experimental Data

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address inconsistencies in the experimental data of **1,1,1-Trinitropropane**. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: I have found conflicting values for the density of **1,1,1-Trinitropropane** in the literature. Which value is correct?

A1: It is a known issue that different sources report varying densities for **1,1,1-Trinitropropane**. The two commonly cited values are 1.3938 g/cm³ at 22 °C and 1.538 g/cm³.^{[1][2]} This discrepancy may arise from differences in experimental conditions, sample purity, or measurement techniques. It is crucial to carefully document your experimental protocol and consider the factors outlined in the troubleshooting guide below to determine the most accurate value for your specific sample.

Q2: There is a significant difference in the reported boiling points of **1,1,1-Trinitropropane**. Why is this the case?

A2: The literature presents two notably different boiling points for **1,1,1-Trinitropropane**: 23 °C at 2 Torr and 202.2 °C at 760 mmHg.[1][2] This large variance is primarily due to the different pressures at which the measurements were taken. The boiling point of a compound is highly dependent on the surrounding pressure. It is essential to conduct and report boiling point measurements with the corresponding pressure to ensure accurate and reproducible results.

Q3: What is the expected appearance of **1,1,1-Trinitropropane**?

A3: **1,1,1-Trinitropropane** is described as a colorless, oily liquid with a pungent odor.[2]

Troubleshooting Guides

Inconsistent Density Measurements

If you are experiencing inconsistencies in the measured density of **1,1,1-Trinitropropane**, consider the following troubleshooting steps:

- **Sample Purity:** Impurities can significantly affect the density of a substance. Ensure your sample is of high purity. Consider purification methods such as distillation or chromatography.
- **Temperature Control:** Density is temperature-dependent. Ensure that the temperature of the sample is precisely controlled and accurately measured during the density determination.
- **Measurement Technique:** The method used for density measurement can introduce variability. Calibrate your densitometer or pycnometer properly. For a pycnometer, ensure it is clean, dry, and free of air bubbles when filled.
- **Degassing:** Dissolved gases in the liquid can affect its density. Consider degassing the sample prior to measurement.

Discrepancies in Boiling Point Determination

To address inconsistencies in boiling point measurements, follow this guidance:

- **Pressure Measurement:** The boiling point is highly sensitive to pressure. Use a calibrated manometer to accurately measure the pressure of the system.

- **Heating Rate:** A rapid heating rate can lead to an overestimation of the boiling point. Employ a slow and steady heating rate to ensure the liquid and vapor are in equilibrium.
- **Thermometer Placement:** The thermometer bulb should be positioned correctly to measure the temperature of the vapor that is in equilibrium with the boiling liquid, not the liquid itself or the superheated vapor.
- **Decomposition:** **1,1,1-Trinitropropane** is a nitro compound and may be prone to decomposition at elevated temperatures.^[2] Decomposition can alter the composition of the substance and affect its boiling point. Be observant of any color changes or gas evolution during heating.

Data Presentation

The following tables summarize the inconsistent quantitative data found in the literature for **1,1,1-Trinitropropane**.

Table 1: Reported Densities of **1,1,1-Trinitropropane**

Density (g/cm ³)	Temperature (°C)	Reference
1.3938	22	^[1]
1.538	Not Specified	^[2] ^[3]

Table 2: Reported Boiling Points of **1,1,1-Trinitropropane**

Boiling Point (°C)	Pressure	Reference
23	2 Torr	^[1]
202.2	760 mmHg	^[2] ^[3]

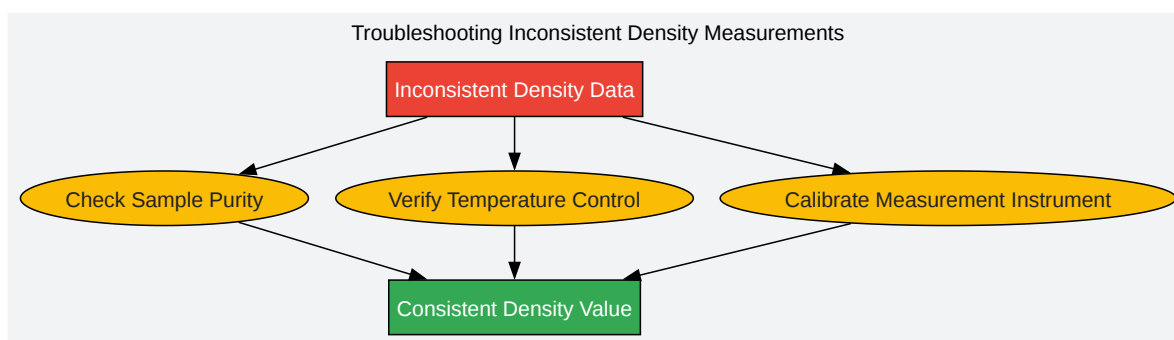
Experimental Protocols

While detailed experimental protocols for the synthesis of **1,1,1-Trinitropropane** are not readily available in the provided search results, a general approach for the synthesis of similar nitro compounds involves the nitration of a corresponding precursor. For instance, the synthesis of

1,1,1-trimethylolpropane trinitrate involves the nitration of trimethylolpropane using nitric acid.
[4]

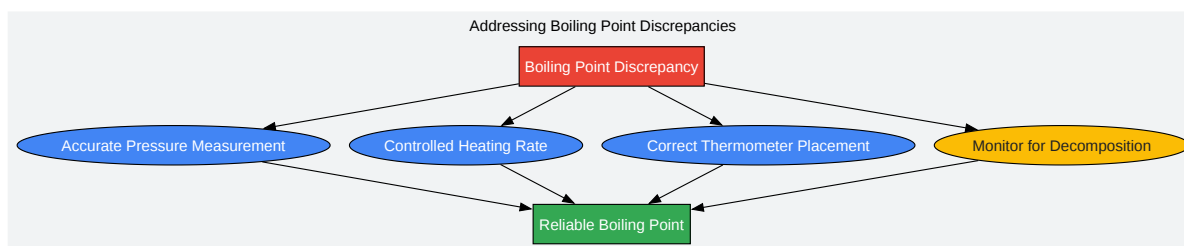
Visualizations

The following diagrams illustrate workflows and logical relationships to aid in troubleshooting experimental inconsistencies.



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Caption: Workflow for troubleshooting inconsistent density data.



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Caption: Key factors for obtaining reliable boiling point data.

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